

In Vitro Characterization of MCL0020: A Technical Guide

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Compound of Interest

Compound Name: MCL0020
Cat. No.: B15617894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro characterization of **MCL0020**, a potent and selective antagonist of the Melanocortin 4 Receptor (MC4R). The document outlines the pharmacological profile of **MCL0020**, details the experimental methodologies for its characterization, and presents its known activity data.

Introduction

MCL0020 is a small molecule antagonist of the Melanocortin 4 Receptor (MC4R), a G-protein coupled receptor (GPCR) primarily expressed in the central nervous system. MC4R plays a critical role in the regulation of energy homeostasis, food intake, and body weight. As a selective antagonist, **MCL0020** is a valuable tool for investigating the physiological functions of the MC4R and holds potential as a therapeutic agent. This guide details the in vitro assays used to determine its potency, selectivity, and potential off-target liabilities.

Pharmacological Data

The primary in vitro pharmacological data for **MCL0020** is its binding affinity and functional antagonism at melanocortin receptors.

Table 1: Receptor Binding Affinity and Functional Antagonism of MCL0020

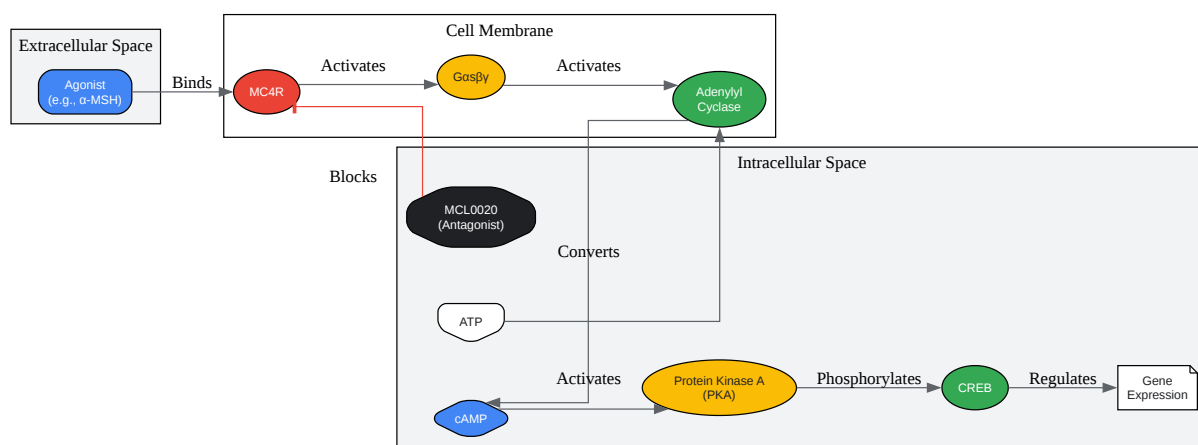
Receptor	Assay Type	Parameter	Value (nM)	Reference
Human MC4R	Radioligand Binding	IC50	11.63	[1][2][3]
Human MC3R	Radioligand Binding	IC50	1115	[2]
Human MC1R	Radioligand Binding	IC50	> 10,000	[2]

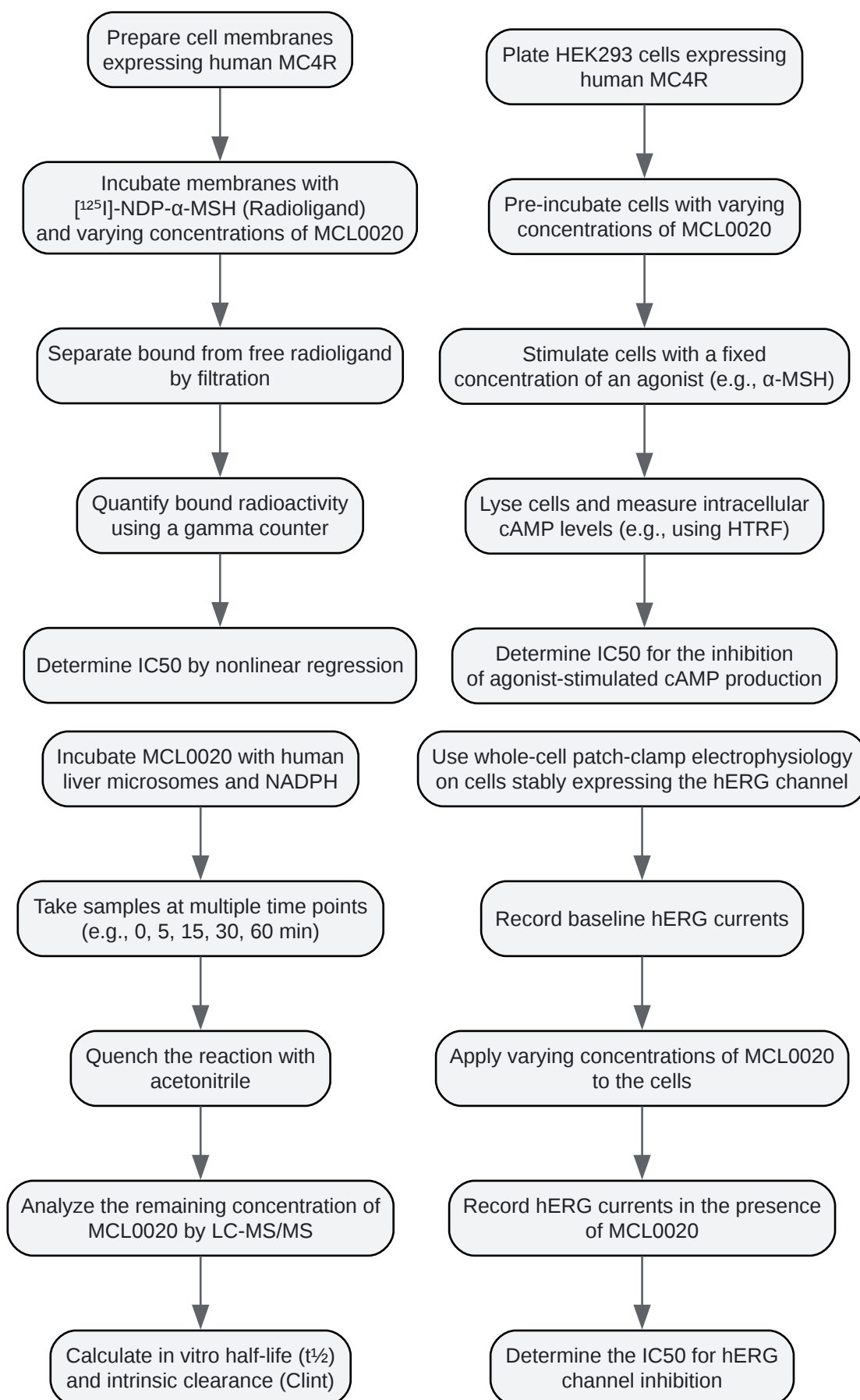
IC50: The half maximal inhibitory concentration, representing the concentration of a drug that is required for 50% inhibition in vitro.

These data demonstrate that **MCL0020** is a potent antagonist of the human MC4R with high selectivity over the MC3R and MC1R subtypes.

Signaling Pathway of the Melanocortin 4 Receptor (MC4R)

MCL0020 exerts its effects by blocking the canonical signaling pathway of the MC4R. The MC4R is primarily coupled to the G α s subunit of the heterotrimeric G-protein.





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